Purity analysis of 2-Amino-5-bromo-3-fluorophenol

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Compound of Interest	
Compound Name:	*2-Amino-5-bromo-3-fluorophenol*
CAS No.:	*186309-73-9*
Cat. No.:	*B1405102*

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Technical Whitepaper: Advanced Purity Profiling of **2-Amino-5-bromo-3-fluorophenol**

Executive Summary

2-Amino-5-bromo-3-fluorophenol is a critical pharmacophore often employed as a scaffold in the synthesis of kinase inhibitors and heterocyclic APIs. Its structural complexity—featuring an electron-donating amine and hydroxyl group juxtaposed with electron-withdrawing halogen atoms—creates a unique "push-pull" electronic environment. This makes the molecule susceptible to oxidative degradation and regio-isomeric contamination during synthesis.

This guide moves beyond standard monographs to provide a robust, multi-modal analytical strategy. We prioritize High-Performance Liquid Chromatography (HPLC) for quantitative assay and Quantitative 19F-NMR (qNMR) as an orthogonal tool for regio-specificity, ensuring that "purity" is defined not just by the absence of noise, but by the confirmation of structural integrity.

Part 1: Molecular Context & Impurity Landscape

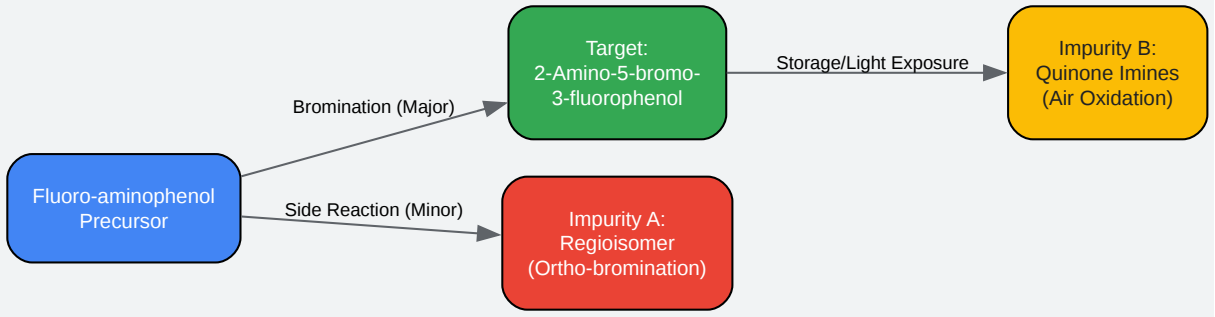
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To validate purity, one must first understand the origin of impurity. The synthesis of **2-Amino-5-bromo-3-fluorophenol** typically involves the reduction of a nitro-precursor or the bromination of a fluoro-aminophenol.

Critical Impurity Classes:

- Regioisomers: The most insidious impurity. During bromination, the directing effects of the -OH and -NH2 groups can lead to trace amounts of 2-Amino-3-bromo-5-fluorophenol or 4-bromo analogs. These often co-elute on standard C18 columns.
- Oxidation Products: Aminophenols are prone to air oxidation, forming quinone imines or azo-dimers, which manifest as colored contaminants (browning of the solid).
- Dehalogenated Byproducts: Incomplete halogenation or reductive dehalogenation during workup can yield 2-Amino-3-fluorophenol.

Visualizing the Impurity Origin



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Figure 1: Mechanistic origin of key impurities. Note that regioisomers are synthetic byproducts, while oxidation products are stability-related.

Part 2: Primary Chromatographic Strategy (HPLC-UV)

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The Challenge: The molecule is amphoteric. The amine (pKa ~4-5) and phenol (pKa ~9-10) mean the molecule's ionization state is highly pH-dependent. At neutral pH, peak tailing is inevitable due to silanol interactions.

The Solution: We utilize an Acidic Mobile Phase (pH 2.5 - 3.0). This keeps the amine fully protonated (cationic) and the phenol protonated (neutral), ensuring consistent interaction with the stationary phase and suppressing silanol activity.

Protocol: Gradient HPLC Method

Parameter	Specification	Rationale
Column	C18 End-capped (e.g., Zorbax SB-C18), 4.6 x 150mm, 3.5µm	Sterically protected C18 prevents hydrolysis at low pH and reduces amine tailing.
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.5)	Phosphate buffers are UV transparent and suppress ionization of silanols.
Mobile Phase B	Acetonitrile (HPLC Grade)	Sharpens peaks; lower viscosity than methanol for lower backpressure.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.[1][2]
Detection	UV at 230 nm	The aromatic ring + auxochromes (Br, F, NH2, OH) absorb strongly here.
Temperature	30°C	Improves mass transfer and reproducibility.

Gradient Table:

- 0-2 min: 5% B (Equilibration)
- 2-15 min: 5% -> 60% B (Linear Ramp)

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- 15-20 min: 60% -> 90% B (Wash highly retained dimers)
- 20-25 min: 5% B (Re-equilibration)

Sample Preparation: Dissolve 10 mg of sample in 10 mL of Water:Acetonitrile (50:50). If solubility is poor, add 0.1% Formic Acid to assist protonation of the amine. Note: Avoid pure DMSO if possible as it can mask early eluting solvent fronts.

Part 3: Orthogonal Validation (19F qNMR)

HPLC separates by polarity, but it can struggle to resolve positional isomers (e.g., 5-bromo vs. 4-bromo) if their hydrophobicities are similar. 19F NMR is the "Gold Standard" orthogonal check because the chemical shift of the fluorine atom is highly sensitive to its neighbors (ortho-bromo vs. para-bromo environment).

Why This Works: The Fluorine-19 nucleus has 100% natural abundance and a wide chemical shift range. An impurity with a fluorine in a different position will show a distinct split peak, often separated by >1 ppm, which is easily integrated.

Protocol: 19F qNMR Setup

- Solvent: DMSO-d6 (Ensures complete solubility of the polar core).
- Internal Standard:

  -Trifluorotoluene (TFT) or 2,4-Dichlorobenzotrifluoride. Requirement: The standard must have a relaxation time (

) similar to the analyte or a long delay must be used.
- Parameters:
  - Pulse Angle: 30° or 90° (calibrated).
  - Relaxation Delay (

    ):

    (typically 10-20 seconds for accurate integration).

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- Scans: 32 or 64 (High S/N ratio).

Calculation: ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="ng-star-inserted display">

Where

= Integration Area,

= Number of Fluorines,

= Molecular Weight,

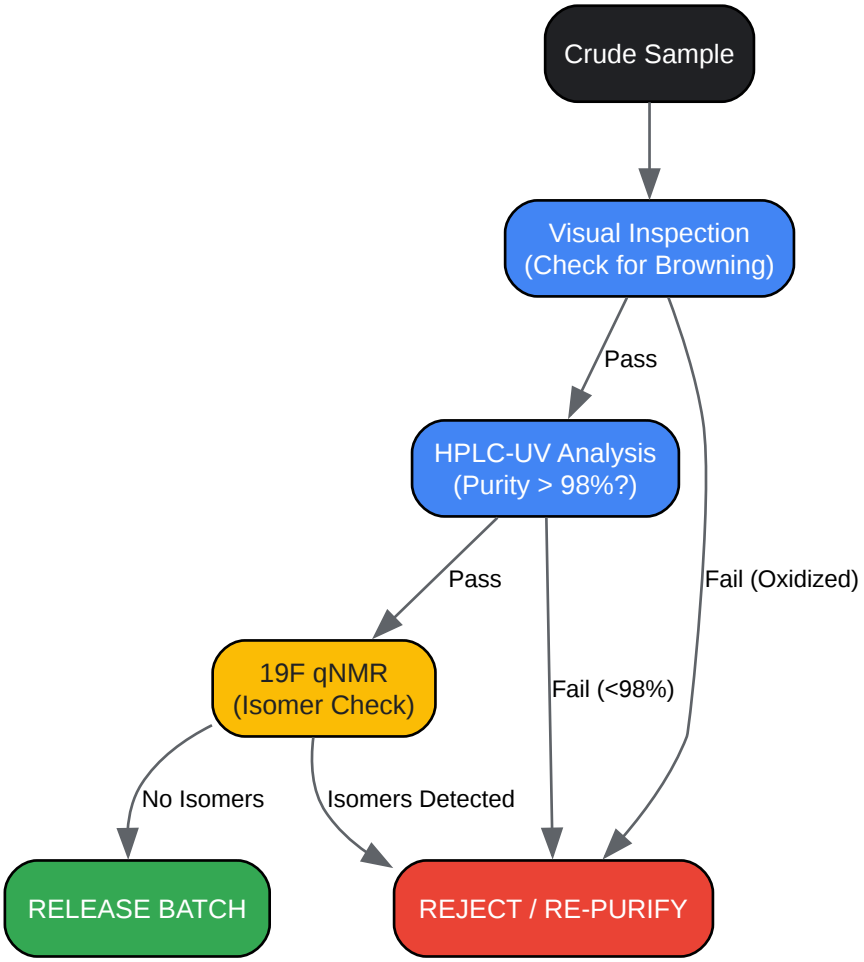
= Weight,

= Purity of Standard.[3][4][5][6][7][8][9]

Part 4: Analytical Decision Matrix

This diagram illustrates the logical flow for releasing a batch of **2-Amino-5-bromo-3-fluorophenol** for downstream use.

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Figure 2: Analytical decision matrix ensuring both chemical purity and regio-isomeric fidelity.

Part 5: Stability & Handling Guidelines

Based on the functional groups (Aminophenol moiety), this compound is classified as Air and Light Sensitive.

- Oxidation Mechanism: The free amine and hydroxyl groups can form a radical intermediate, leading to dimerization (azo compounds).
- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen).
- Container: Amber glass vials to prevent UV-catalyzed debromination.

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